

Application Note: Scalable Production of 4-Methyl-1-nitro-2-phenoxybenzene

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Compound of Interest

Compound Name: 4-Methyl-1-nitro-2-phenoxybenzene

Cat. No.: B14085245

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Executive Summary

The target molecule, **4-Methyl-1-nitro-2-phenoxybenzene**, is synthesized via a Nucleophilic Aromatic Substitution (

) of 3-chloro-4-nitrotoluene with phenol. While traditional Ullmann coupling requires copper catalysts and high temperatures (

C), the presence of the ortho-nitro group in the substrate activates the halogen, allowing for milder, metal-free conditions.

This guide presents two validated protocols:

- Phase-Transfer Catalyzed (PTC) Batch Process: The preferred industrial route using Toluene/Water, offering superior safety and solvent recycling.
- Continuous Flow Process: A high-throughput method designed to manage the exothermicity of nitro-compound synthesis.

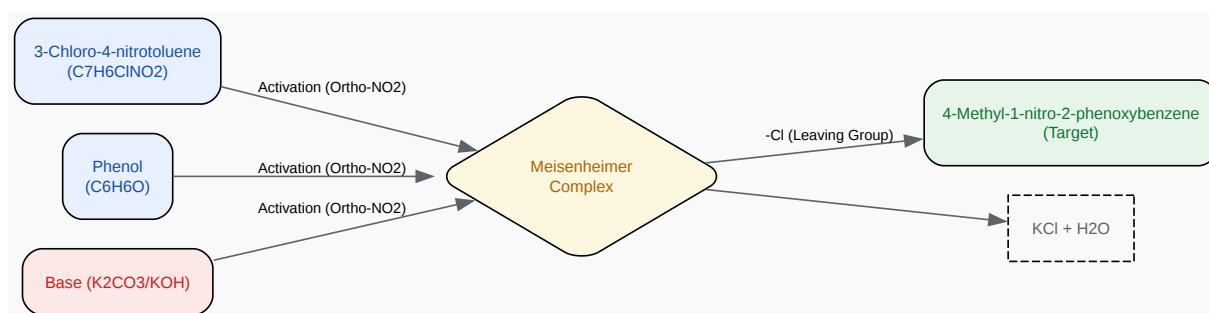
Chemical Strategy & Mechanism

Retrosynthetic Analysis

The synthesis relies on the displacement of a chloride leaving group activated by an ortho-nitro moiety.

- Substrate: 3-Chloro-4-nitrotoluene (CAS: 38939-88-7).[1]
- Nucleophile: Phenol (CAS: 108-95-2), deprotonated in situ to phenoxide.
- Mechanism:
proceeding through a Meisenheimer complex.

Reaction Scheme



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Figure 1: Mechanistic pathway for the

synthesis of the target ether.

Experimental Protocols

Protocol A: Scalable Batch Synthesis (Phase Transfer Catalysis)

Recommended for pilot-scale production (1–10 kg).

Rationale: The PTC method utilizes a biphasic system (Toluene/Water), eliminating the need for high-boiling polar aprotic solvents like DMF or DMSO, which are difficult to remove and recycle.

Materials:

- 3-Chloro-4-nitrotoluene: 1.0 equiv.
- Phenol: 1.1 equiv.
- Potassium Carbonate (): 1.2 equiv (milled anhydrous).
- Catalyst: Tetrabutylammonium Bromide (TBAB) (0.05 equiv).
- Solvent: Toluene (3-4 volumes relative to substrate).

Step-by-Step Methodology:

- Charge: To a glass-lined reactor equipped with a mechanical stirrer and reflux condenser, add Toluene and 3-Chloro-4-nitrotoluene. Stir until dissolved.
- Activation: Add Phenol and TBAB.
- Base Addition: Add slowly. Note: Slight exotherm may occur.
- Reaction: Heat the mixture to reflux (110°C). Agitate vigorously (turbulent flow is critical for PTC efficiency).
- Monitoring: Monitor by HPLC (C18 column, ACN/Water). Reaction is typically complete in 6–8 hours.
- Quench & Workup:

- Cool to 25°C.
- Add water (2 volumes) to dissolve inorganic salts (, excess).
- Separate phases. Retain the upper organic (Toluene) layer.
- Wash organic layer with 10% NaOH (to remove unreacted phenol).
- Wash with Brine to neutral pH.
- Isolation:
 - Dry organic layer over .
 - Evaporate Toluene under reduced pressure.
 - Purification: The crude product is often a yellow oil that solidifies upon standing. Recrystallize from Ethanol/Water (9:1) or Isopropanol if high purity (>99%) is required.

Protocol B: Continuous Flow Synthesis

Recommended for high-safety, large-scale manufacturing.

Rationale: Flow chemistry minimizes the active inventory of hazardous nitro compounds at high temperature, significantly reducing thermal runaway risk.

System Setup:

- Reactor: PFA or Stainless Steel coil reactor (10–20 mL volume).
- Pumps: Dual piston pumps (acid resistant).
- Back Pressure Regulator (BPR): Set to 5–8 bar (allows heating above boiling point).

Flow Parameters:

Parameter	Setting
Stream A	3-Chloro-4-nitrotoluene (1.0 M) in Toluene
Stream B	Phenol (1.1 M) + KOH (1.5 M) + TBAB (0.05 M) in Water
Flow Rate	Adjusted for 20–30 min residence time
Temperature	130°C (Pressurized)
Mixing	Static Mixer (T-piece) or Slug Flow generation

Workflow:

- Feed Preparation: Dissolve reactants in respective reservoirs.
- Injection: Pump Stream A and Stream B into a T-mixer.
- Reaction: The slug flow (segmented flow) passes through the heated coil at 130°C. The high interfacial surface area accelerates the PTC reaction.
- Quench: The reactor output flows into a continuous settler/separator containing dilute HCl to neutralize excess base immediately.
- Collection: Organic phase is continuously harvested for solvent evaporation.

Process Safety & Hazard Assessment

Critical Hazard: Nitro-aromatic compounds are energetic. While mono-nitro compounds are generally stable, the reaction involves heat and base.

- Thermal Stability: The onset of decomposition for nitro-toluenes is typically C, but the reaction is exothermic ().

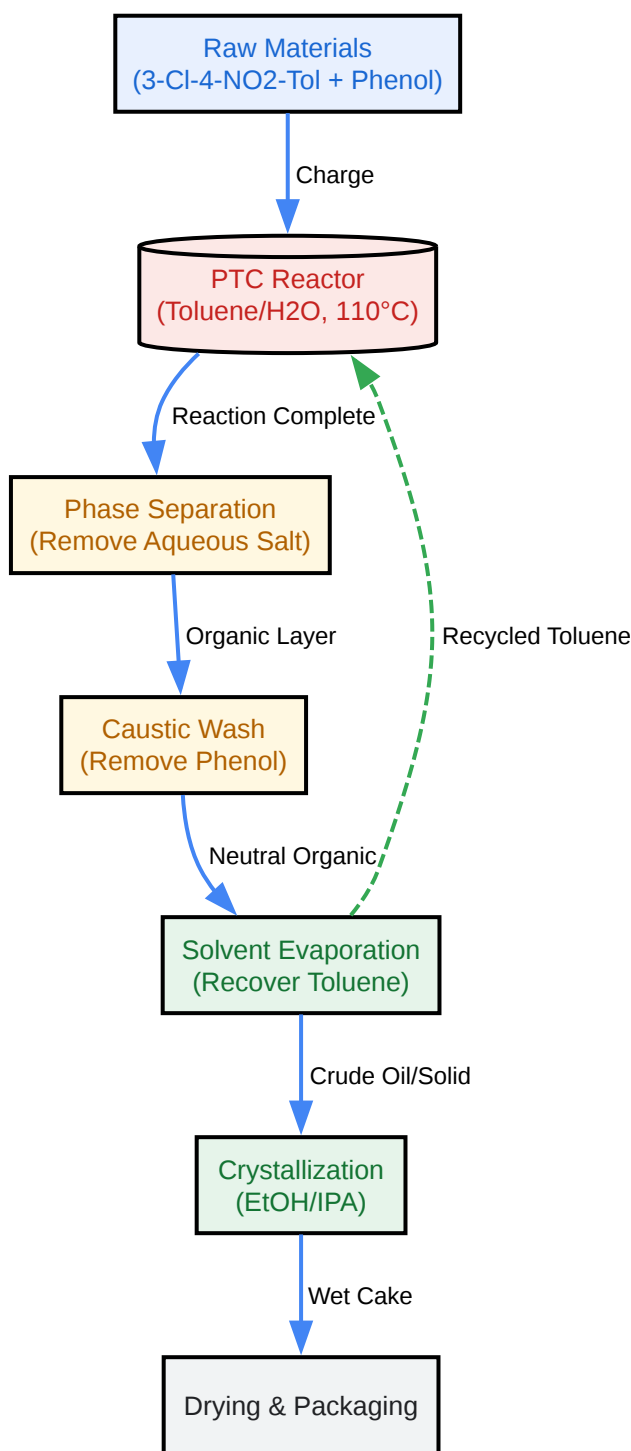
- Runaway Risk: In batch mode, accumulation of reagents followed by sudden initiation can lead to runaway.
 - Mitigation: Use the PTC method (reaction rate limited by phase transfer) or Flow Chemistry (limited inventory).
- Chemical Compatibility: Avoid contact between the reaction mixture and strong reducing agents (e.g., hydrazine, metals) which can reduce the nitro group to an amine or hydrazine, altering the product profile and safety.

Analytical Quality Control (QC)

HPLC Method:

- Column: Agilent Zorbax Eclipse Plus C18 (150 mm, 3.5 mm ID, 1.8 µm).
mm, 3.5 mm).
- Mobile Phase: A: 0.1% Acetic Acid in Water, B: Acetonitrile.
- Gradient: 40% B to 90% B over 10 min.
- Detection: UV at 254 nm (Nitro aromatic signature).
- Target Specs: Purity > 95%
, Phenol
.

Process Flow Diagram



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Figure 2: Industrial workflow for the isolation of **4-Methyl-1-nitro-2-phenoxybenzene**.

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Sources

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